

tetraniliprole solubility and environmental fate

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Compound Focus: Tetraniliprole

CAS No.: 1229654-66-3

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Physical-Chemical Properties & Solubility

The table below summarizes key data on **tetraniliprole's** properties, which are fundamental to understanding its behavior in the environment.

Property	Value	Conditions / Notes
Chemical Formula	C ₂₂ H ₁₆ ClF ₃ N ₁₀ O ₂	- [1]
Molecular Mass	544.88 g/mol	- [1]
Water Solubility	1.0 mg L ⁻¹	Low; at 20°C and pH 7 [1]
Octanol-Water Partition Coefficient (Log P)	2.6	Low; at 20°C and pH 7 [1]
Vapour Pressure	3.2 x 10 ⁻³ mPa	Low volatility; at 20°C [1]
Henry's Law Constant	1.7 x 10 ⁻³ Pa m ³ mol ⁻¹	Non-volatile; at 25°C [1]
Dissociation Constant (pKa)	9.1	- [1]

Solubility in Organic Solvents (at 20°C) [1]:

- Acetone: 21,800 mg L⁻¹
- Ethyl acetate: 6,400 mg L⁻¹

- **Methanol:** 2,900 mg L⁻¹
- **Toluene:** 170 mg L⁻¹

Environmental Fate and Persistence

Tetraniliprole's behavior and persistence in various environmental compartments are summarized in the following table.

Parameter	Value	Conditions / Notes
Soil Degradation (Lab DT₅₀)	86 days	Moderately persistent; geometric mean [1]
Soil Degradation (Field DT₅₀)	165 days	Persistent; Australian dossier notes a range of 25-433 days [1]
Persistence Classification	"Forever chemical" (PFAS)	Based on environmental persistence (sediment/water DT ₅₀ ≥ 90 days or field DT ₅₀ ≥ 60 days) [1]
General Biodegradability	Not readily biodegradable	- [1]
Dissipation on Plant Matrix (RL₅₀)	1.7 days	Published data range 1.6-1.8 days, 2 crops [1]

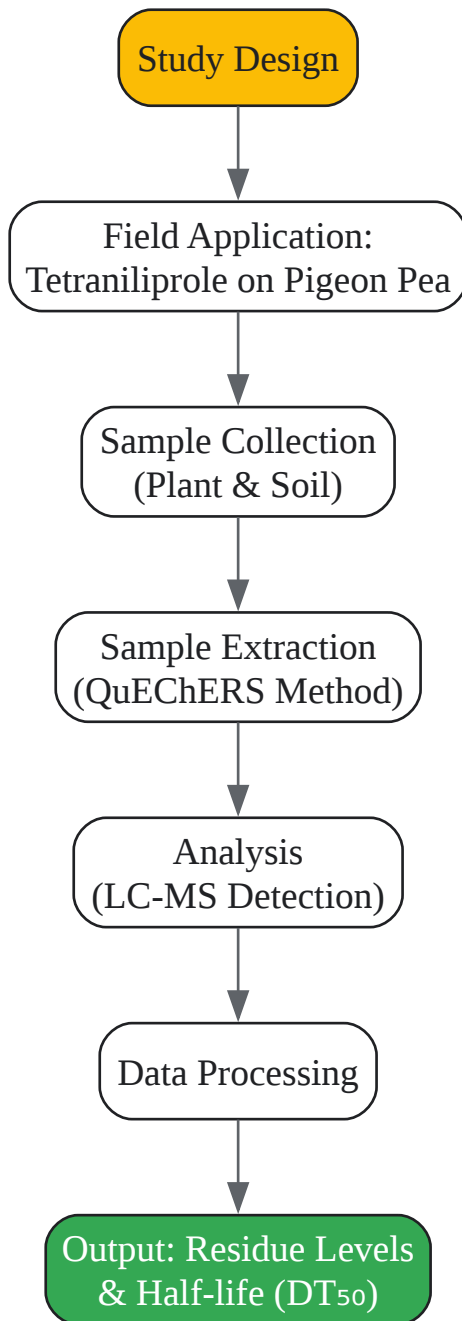
A 2025 residue study on pigeon pea reported a much shorter half-life of **4.39 and 5.81 days** at single and 1.25X doses, respectively. The study also found that residues in mature pods and seeds at harvest were below the limit of quantification (LOQ = 0.01 mg kg⁻¹), and no residues of its metabolite (BCS-CQ 63359) or parent compound were detected in soil at harvest [2].

Detailed Experimental Protocol: Residue Analysis

For your reference, here is a detailed methodology from a recent study that analyzed the persistence and kinetics of **tetraniliprole** in pigeon pea (*Cajanus cajan* L.) [2].

- **1. Extraction:** The study employed the **QuEChERS** method. This is a widely used, efficient approach for extracting pesticide residues from plant and soil matrices. The specific methodology followed the original procedure described by Anastassiades et al. (2003) [2].
- **2. Detection and Quantification:** Analysis was performed using **Liquid Chromatography coupled with Mass Spectrometry (LC-MS)**. This technique provides high sensitivity and selectivity for identifying and quantifying target analytes in complex samples [2].
- **3. Method Validation:**
 - **Recovery Range:** The mean recovery of **tetraniliprole** and its metabolite BCS-CQ 63359 from various parts of the pigeon pea plant (immature pods, mature pods, seeds) and soil was between **76.38% and 105.68%**. This falls within acceptable validation guidelines, indicating good accuracy of the method [2].
 - **Limit of Quantification (LOQ):** The LOQ for the method was established at **0.01 mg kg⁻¹** for both **tetraniliprole** and its metabolite [2].
- **4. Sample Collection:** Samples of immature pods with seeds were collected at intervals starting from 2 hours after the final application of **tetraniliprole** until harvest. Mature pods, seeds, and soil samples were also collected at the time of harvest [2].
- **5. Kinetics and Half-life Calculation:** The residue data obtained over time was used to determine the dissipation kinetics and calculate the half-life (DT₅₀) of **tetraniliprole** in the pigeon pea crop [2].

The workflow of this analytical and persistence study is outlined in the following diagram.



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Key Takeaways for Researchers

- **Mode of Action: Tetraniliprole** is a diamide insecticide (IRAC MoA class 28) that acts on insect ryanodine receptors (RyRs), causing unregulated calcium release, loss of muscle control, and eventual death [1] [3].

- **Regulatory Status:** As of the end of 2020, **tetraniliprole** was **not approved** under EC Regulation 1107/2009 in the European Union [1]. However, it has been registered in other countries, including the USA, Canada, Australia, and as of late 2025, China [1] [3].
- **Resistance Monitoring:** Although no resistance has been officially identified in the cited records [1], a 2024 study selected *Helicoverpa armigera* with **tetraniliprole** in the lab and found evidence of resistance and associated fitness costs, highlighting the need for proactive resistance management strategies [2].

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To cite this document: Smolecule. [tetraniliprole solubility and environmental fate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b869996#tetraniliprole-solubility-and-environmental-fate>]

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